

Physical and chemical properties of 1,4-Cyclohexanedimethanol, dibenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,4-Cyclohexanedimethanol,
dibenzoate

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An In-depth Technical Guide to 1,4-Cyclohexanedimethanol, Dibenzoate

Audience: Researchers, scientists, and drug development professionals.

Core Topic: A comprehensive overview of the physical, chemical, and application-based properties of **1,4-Cyclohexanedimethanol, dibenzoate** (CHDM-DB). This guide details its synthesis, analytical characterization, and role as a high-performance, non-phthalate plasticizer in various polymer systems.

Introduction

1,4-Cyclohexanedimethanol, dibenzoate (CAS No: 35541-81-2) is a cycloaliphatic dibenzoate ester recognized for its utility as a versatile solid plasticizer, binder, and modifier.[1] [2] Synthesized from 1,4-cyclohexanedimethanol (CHDM) and benzoic acid, its structure features a central cyclohexane ring, which imparts notable rigidity, thermal stability, and a high melting point compared to linear dibenzoate esters.[1] This compound exists as a mixture of cis and trans isomers, the ratio of which significantly influences its physical properties and performance in polymer applications.[1]

CHDM-DB is compatible with a broad range of polymers, including polyvinyl chloride (PVC), ethylene vinyl acetate (EVA), styrenics, polyvinyl acetate (PVAc), polyurethanes, and various

polyesters.[1][2] Its primary function is to enhance the intrinsic properties of the host polymer, leading to marked improvements in stability, toughness, hardness, and strength.[1][3] As a non-phthalate plasticizer, it meets the growing demand for safer, high-performance alternatives in applications ranging from adhesives and coatings to food-contact polymers.[1][2]

Physical and Chemical Properties

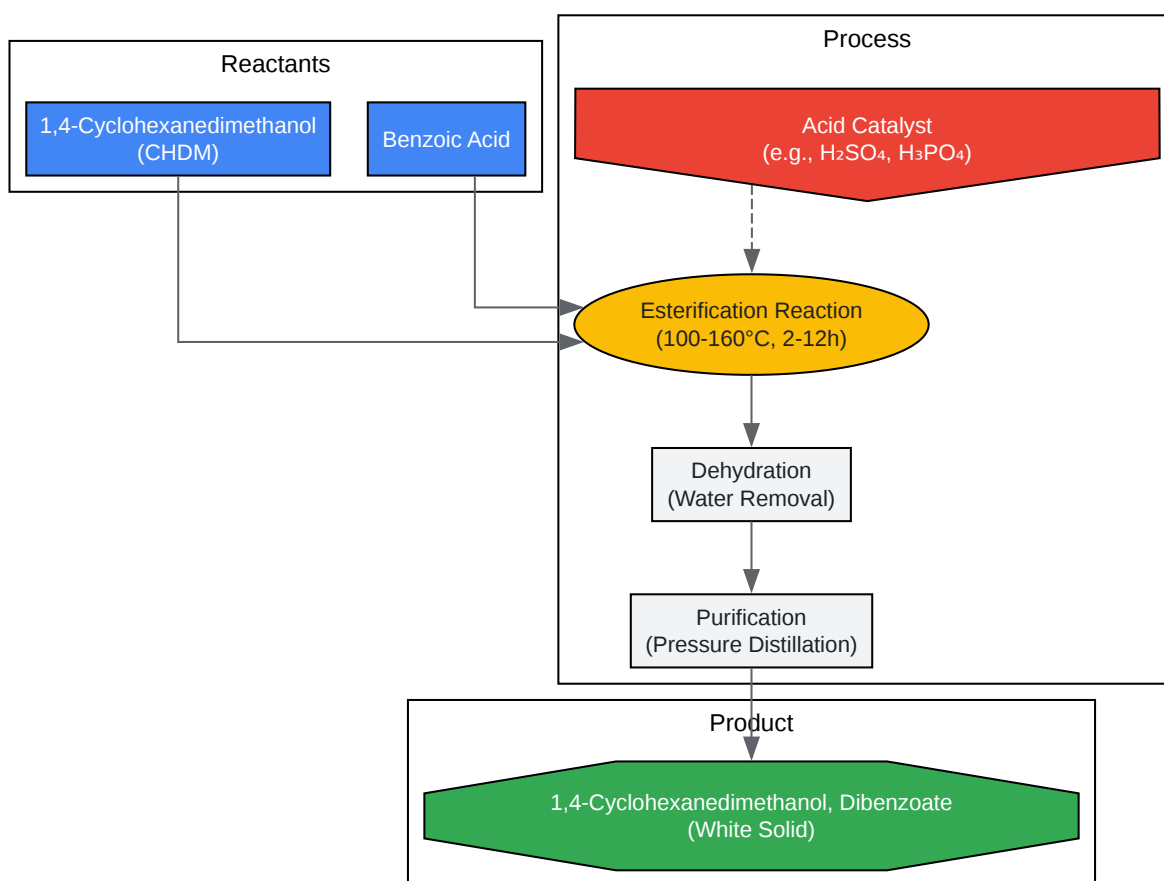
The key physical and chemical properties of **1,4-Cyclohexanedimethanol, dibenzoate** are summarized in the table below. These properties underscore its stability and suitability for various industrial processing conditions.

Property	Value	Source(s)
CAS Number	35541-81-2	[1][4][5][6][7][8]
EC Number	416-230-3	[4][6][7][8]
Molecular Formula	C ₂₂ H ₂₄ O ₄	[1][5][6]
Molecular Weight	352.42 g/mol	[6][8]
Appearance	White to off-white crystalline powder/solid	[2][5][7]
Melting Range	117 - 134 °C	[2][5][7][9]
Purity (as Benzoate Esters)	> 95%	[6][7][8]
Acid Value	< 8.0 mg KOH/g	[2][7]
Saponification Value	303 - 320 mg KOH/g	[2][7]
Moisture Content	< 0.5%	[2][7]
Solubility	Good solubility in organic solvents (e.g., ethanol, toluene)	[5]
Acute Oral Toxicity (Rat)	LD ₅₀ > 2000 mg/kg	[1]

Synthesis and Manufacturing

The principal synthetic route to CHDM-DB is the direct esterification of 1,4-Cyclohexanedimethanol (CHDM) with two equivalents of benzoic acid.[1] This reaction is a classic example of Fischer-Speier esterification, which is typically acid-catalyzed.[1]

The general workflow for the synthesis involves heating the reactants in the presence of a catalyst, followed by purification. The control over the cis/trans isomer ratio, inherited from the CHDM starting material, is a critical parameter as it influences the final product's physical properties.[1]



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Caption: General workflow for the synthesis of **1,4-Cyclohexanedimethanol, dibenzoate**.

Experimental Protocols

Synthesis Protocol (Illustrative)

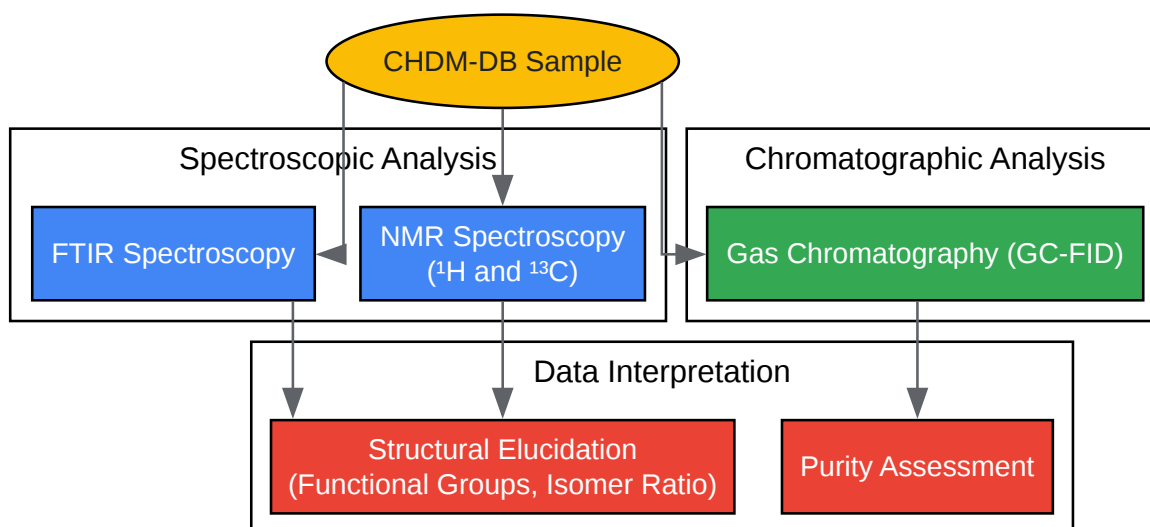
This protocol is based on a patented preparation method.[\[3\]](#)

- **Charging the Reactor:** In a 1000 mL three-necked flask equipped with a stirrer, thermometer, and a distillation setup, add 288g (2 mol) of 1,4-cyclohexanedimethanol, 500g (4.1 mol) of benzoic acid, and 32g of an acid catalyst (e.g., sulfuric or phosphoric acid).[\[3\]](#)
- **Reaction:** Begin heating the mixture to 130 °C with stirring. A slight reflux should be observed.[\[3\]](#)
- **Dehydration:** Maintain the reaction for approximately 4 hours. During this time, water produced by the esterification reaction is continuously removed.[\[3\]](#)
- **Purification:** After the reaction is complete, apply a vacuum to the system. Intensify heating to 250-260 °C at 1 kPa to distill the product, which solidifies upon cooling.[\[3\]](#)
- **Analysis:** The resulting white solid product is analyzed for purity, typically by gas chromatography (GC).[\[3\]](#)

Analytical Characterization

Accurate characterization is essential for quality control and structural elucidation.

Spectroscopic and chromatographic methods are indispensable for this purpose.[\[1\]](#)



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Caption: Workflow for the analytical characterization of CHDM-DB.

4.2.1 Spectroscopic Methods

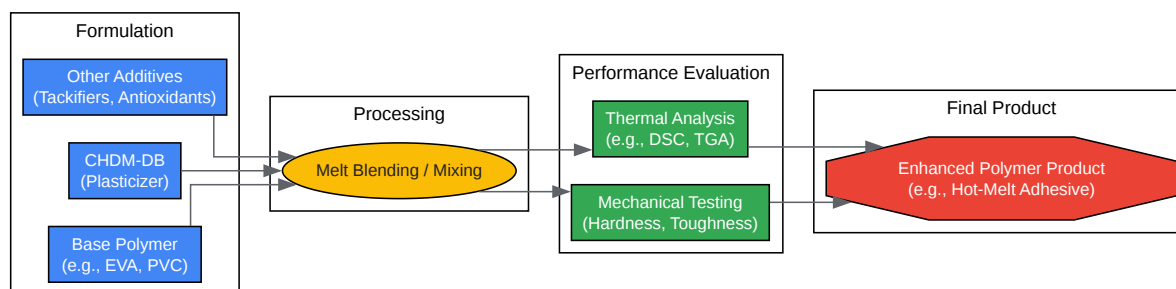
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is a powerful tool for detailed structural analysis and for distinguishing between cis and trans isomers.^[1]
 - ¹H NMR: Expected peaks include δ 7.8–8.1 ppm for the aromatic protons from the benzoate groups and δ 3.8–4.2 ppm for the methylene protons adjacent to the ester oxygen.^[1]
 - ¹³C NMR: Key signals appear at approximately 167 ppm (ester carbonyl carbons) and 65–70 ppm (methylene carbons of the CHDM moiety).^[1]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify key functional groups.
 - A strong absorbance peak is expected around 1720 cm⁻¹ corresponding to the ester carbonyl (C=O) stretch.^[1]
 - Another characteristic peak appears at approximately 1270 cm⁻¹, corresponding to the C-O stretch of the ester group.^[1]

4.2.2 Chromatographic Methods

- Gas Chromatography with Flame Ionization Detection (GC-FID): This is a suitable method for routine purity determination due to the compound's volatility and thermal stability.[\[10\]](#)
 - Sample Preparation: Prepare a stock solution of ~1 mg/mL by accurately weighing the sample and dissolving it in a suitable solvent like isopropanol or hexane. Create working standards by serial dilution.[\[10\]](#)
 - GC Conditions (Illustrative):
 - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent.[\[10\]](#)
 - Injector Temperature: 280 °C.[\[10\]](#)
 - Oven Program: Start at an initial temperature and ramp up to a final temperature to ensure separation.
 - Detector: FID at ~300 °C.
 - Quantification: Construct a calibration curve by plotting the peak area of the standards against their concentrations. Quantify the amount of CHDM-DB in samples using this curve.[\[10\]](#)

Applications in Polymer Science

CHDM-DB's primary role is as a polymeric modifier that enhances the performance of various systems.[\[1\]](#) Its cycloaliphatic structure contributes to improved thermal and mechanical properties.[\[1\]](#)



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Caption: Workflow for using CHDM-DB as a plasticizer in a polymer formulation.

Key Applications:

- **Adhesives and Sealants:** In hot-melt and pressure-sensitive adhesives, CHDM-DB acts as a plasticizer and modifier.[2] It can improve flow, enhance non-stick properties, and lower the glass transition temperature, resulting in improved flexibility at low temperatures.[2][11]
- **Polymer Systems:** When added to polyesters, it increases stability, toughness, hardness, and strength.[1][3] In polyurethanes, it functions as a solid plasticizer that enhances tenacity and hardness.[1]
- **Coatings:** It is used to enhance flexibility and film-forming properties in high-solids coatings. [9]
- **Cleaning Material:** CHDM-DB is especially suited as a cleaning material for hot roll coaters used in adhesive applications.[2][7]

Safety and Handling

While CHDM-DB is not classified as hazardous for transport, proper laboratory and industrial hygiene practices should be followed.[4][6]

- Personal Protective Equipment (PPE): Use of chemical-resistant gloves and safety goggles is recommended to avoid skin and eye contact.[1][8] In case of dust formation, appropriate respiratory protection should be worn.[4]
- Handling: Ensure good ventilation and extraction in the work area. Avoid breathing dust. Wash hands before breaks and after finishing work.[4][8]
- Storage: Store in tightly closed containers in a cool, dry place. Avoid temperatures below 0 °C and above +50 °C.[4]
- First Aid:
 - Skin Contact: If contact with molten product occurs, cool down immediately with cold water. Do not remove adherent product and seek medical advice.[4]
 - Eye Contact: Flush eyes with water as a precaution.[6] If contact is with hot melt, cool with water and seek medical attention.[4]
 - Ingestion: Rinse mouth with water and consult a physician.[6]

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- To cite this document: BenchChem. [Physical and chemical properties of 1,4-Cyclohexanedimethanol, dibenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581864#physical-and-chemical-properties-of-1-4-cyclohexanedimethanol-dibenzoate]

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